

DIANA Technical Support Center: Data Security, Privacy, and Troubleshooting

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Compound of Interest

Compound Name: *Diana*

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Welcome to the **DIANA (DIANA Tools)** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals who utilize the **DIANA** suite of bioinformatics tools for non-coding RNA (ncRNA) analysis. Here, you will find answers to frequently asked questions (FAQs) and troubleshooting guidance related to data security, privacy, and common issues encountered during your experiments.

Data Security and Privacy FAQs

This section addresses key questions about how your data is handled when using the **DIANA Tools** web servers.

Q1: What types of data are collected when I use **DIANA Tools**?

When you use the **DIANA Tools**, two main types of data are collected:

- **User-Input Data:** This includes the data you provide for analysis, such as miRNA and gene lists, sequences, and other experimental data. This information is used to record search sessions and support bookmarking functionality.^[1]
- **Form Data:** If you request to download data, personal information such as your name, email address, and organization is collected through forms. This is used to manage user registration and determine the appropriate level of access.^[1]

- Cookies and Tracking Data: Like most web services, **DIANA** Tools uses cookies and other tracking technologies to record user traffic, save preferences, and improve the service. They also work with third-party analytics partners, such as Google Analytics, to better understand how the services are used.[\[1\]](#)

Q2: How is my research data kept secure?

DIANA employs several measures to protect your data:

- Data Encryption: Any personal data you provide is encrypted in transit to prevent misuse by third parties.[\[2\]](#)
- Secure Servers: User-input and form data are stored on **DIANA**'s own servers for the duration of the service provision to a registered user.[\[1\]](#)
- Continuous Improvement: Security procedures are continuously revised based on new technological developments to ensure a high level of protection.[\[2\]](#)

Q3: Will my personal or research data be shared with third parties?

Your personal data will not be shared with third parties for their use without your explicit consent, unless required by law.[\[2\]](#) Some data may be stored or processed on computers in other jurisdictions, such as the United States, where data protection laws may differ.[\[2\]](#)

Q4: What are my rights regarding my data?

As a user, you have the following rights concerning your data:

- The right to be informed: You have the right to know the purpose of data processing, the legal basis, the retention period, and with whom the data will be shared.[\[1\]](#)
- The right of access: You can access the data that is collected, processed, and stored.[\[1\]](#)
- The right to rectification: You can correct any inaccurate personal data.[\[1\]](#)
- The right to erasure: You can request the deletion of your data after you have stopped using the services.[\[1\]](#)

To exercise these rights, you can contact the **DIANA** team.

Troubleshooting Guides

This section provides solutions to common problems you may encounter while using the **DIANA** Tools.

Problem/Question	Tool(s)	Possible Cause	Troubleshooting Steps
No results or unexpected results from my query.	DIANA-microT-CDS, DIANA-LncBase, DIANA-miRPath	Incorrect input format for miRNA or gene identifiers.	Ensure you are using the correct nomenclature (e.g., hsa-miR-124-3p for miRNA, official gene symbols for genes). Check for typos or extra spaces in your input.
The specified miRNA or gene is not in the DIANA database.	Verify that the miRNA/gene is present in the databases used by DIANA Tools (e.g., miRBase, Ensembl).		
The prediction score threshold is too stringent.	For tools like DIANA-microT-CDS, try lowering the prediction score threshold to include more potential targets, but be aware that this may increase the number of false positives.		
Difficulty interpreting the output results.	DIANA-microT-CDS, DIANA-miRPath	Unfamiliarity with the output metrics and visualizations.	Refer to the documentation for each tool to understand the meaning of scores, p-values, and other metrics. The DIANA-microT web server provides detailed

information for each predicted interaction, including a global score and visualization of the target site.[3]

Overwhelming number of results.

Utilize the filtering options available in the tools to narrow down the results based on prediction scores, conservation, or other relevant parameters.

How do I handle a large list of miRNAs or genes for analysis?

DIANA-miRPath

Manual input of long lists is time-consuming and prone to errors.

DIANA-miRPath allows you to upload a file with a list of miRNAs or genes for batch analysis. This is more efficient and reduces the risk of manual entry errors.

The tool is running very slowly or timing out.

All DIANA Tools

The server is experiencing high traffic.

Try running your analysis during off-peak hours.

Your input dataset is very large.

For large-scale analyses, consider breaking down your dataset into smaller chunks if possible. For advanced users, some tools may offer non-web-based interfaces or plugins

for more robust
processing.[\[3\]](#)

Experimental Protocol: miRNA Pathway Analysis

This section provides a detailed methodology for performing a miRNA pathway analysis, based on a study that utilized **DIANA**-miRPath to investigate the role of specific miRNAs in lung cancer.[\[1\]](#)

Objective: To identify the molecular pathways and gene networks regulated by a set of differentially expressed miRNAs.

Tool: **DIANA**-miRPath v.3

Methodology:

- Input miRNA Set: A list of differentially expressed miRNAs of interest is compiled.
- Target Prediction: The **DIANA**-miRPath tool is used to identify the target genes of the input miRNAs. This can be based on in-silico predictions from **DIANA**-microT-CDS and/or experimentally validated targets from **DIANA**-TarBase.
- Pathway Enrichment Analysis: The identified target genes are then subjected to a pathway enrichment analysis using a curated pathway database such as KEGG (Kyoto Encyclopedia of Genes and Genomes).
- Statistical Analysis: The tool calculates the statistical significance of the enrichment of target genes in each pathway. This is typically done using a hypergeometric test, and the results are often corrected for multiple hypotheses testing (e.g., using False Discovery Rate - FDR).
- Result Interpretation: The output provides a list of pathways that are significantly targeted by the input miRNAs. This information can be used to infer the biological functions and roles of the miRNAs in the context of the studied condition.

Data Presentation: Quantitative Analysis of miRNA Expression

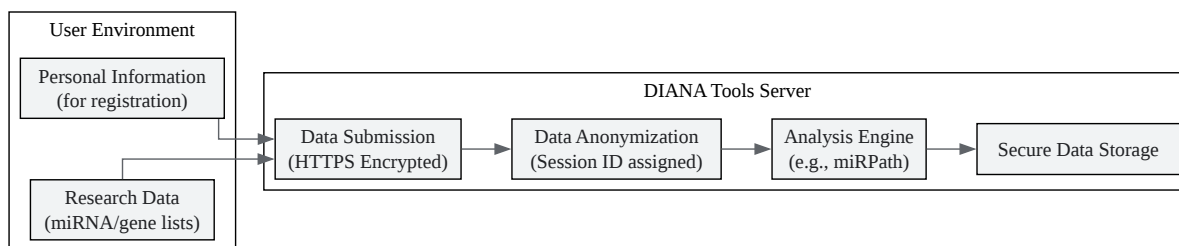
The following table summarizes quantitative data from a study on the expression of miR-28-5p and miR-708-5p in non-small cell lung cancer (NSCLC) tissue samples.^[1]

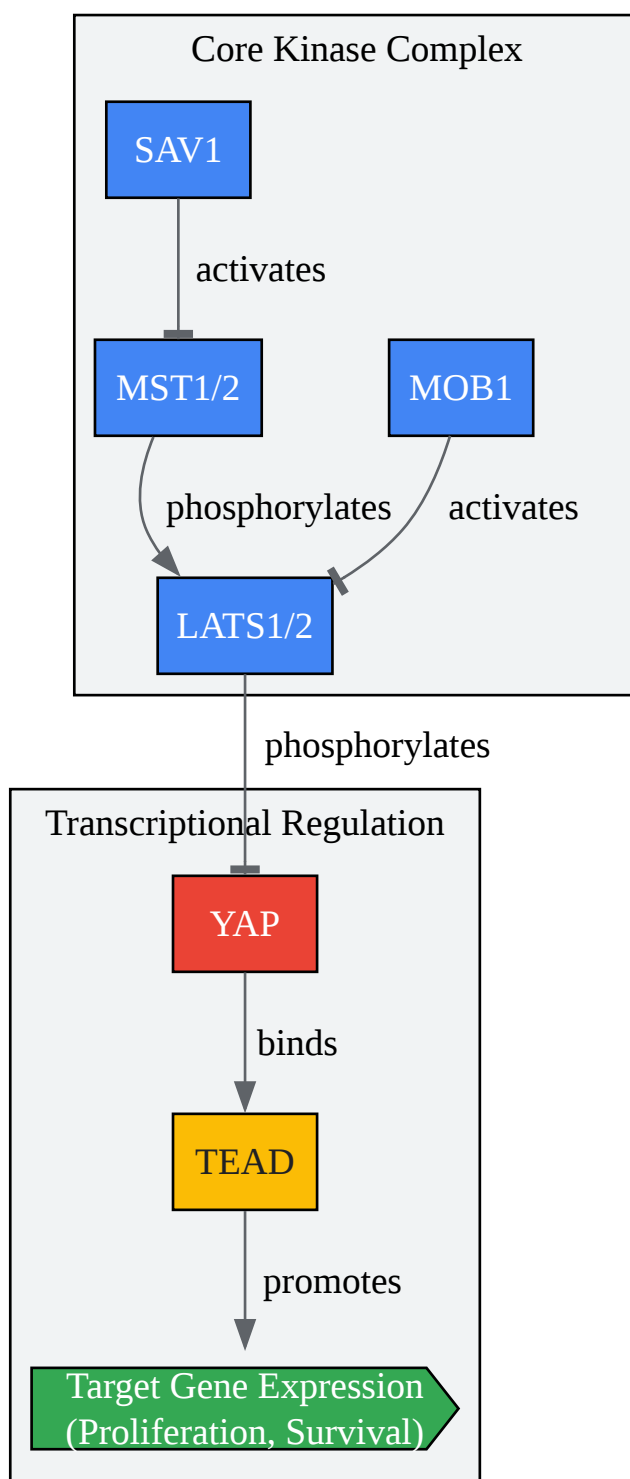
MicroRNA	Relative Expression (Tumor vs. Non-Tumor)	p-value	AUC (ROC Analysis)
miR-28-5p	1.625 ± 1.245	0.0311	0.6294
miR-708-5p	3.351 ± 3.066	0.0002	0.7593
Combined	-	-	0.77

Visualizations

Data Submission and Anonymization Workflow

This diagram illustrates the general workflow for submitting data to **DIANA** Tools, highlighting the separation of user-provided research data from personal information.





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